

Comparative IR Spectroscopy Guide: 4-Amino-5-bromo-2-chlorobenzoic Acid

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Compound of Interest

Compound Name: 4-Amino-5-bromo-2-chlorobenzoic acid

Cat. No.: B12464516

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Introduction & Structural Context

4-amino-5-bromo-2-chlorobenzoic acid is a tetra-substituted benzene derivative critical in the synthesis of bioactive pharmaceutical scaffolds (e.g., 5-HT4 agonists).^[1] Its structural integrity relies on the precise positioning of three functional groups relative to the benzoic acid core:

- C1: Carboxylic Acid (-COOH)^[1]
- C2: Chlorine (-Cl) [Ortho to COOH]^[1]
- C4: Amino (-NH)
) [Para to COOH]^[1]
- C5: Bromine (-Br) [Ortho to NH
, Meta to COOH]^[1]

Why IR Differentiation Matters

Researchers often confuse this molecule with its positional isomers (e.g., 2-amino-4-bromo-5-chlorobenzoic acid, CAS 150812-32-1).^[1] While Mass Spectrometry confirms the molecular weight, only IR (or NMR) can rapidly distinguish the substitution pattern—specifically the ortho-relationship between the Amino and Bromo groups.

Spectral Analysis: Target vs. Parent Scaffold

The most reliable method for characterizing this molecule is comparing it against its non-brominated parent, 4-amino-2-chlorobenzoic acid.^[1] The addition of the bromine atom at position 5 induces specific, predictable shifts.

Table 1: Comparative Peak Assignments

Data synthesized from NIST standards for the parent scaffold and theoretical halogen-shift corrections.

Functional Group	Vibration Mode	Parent Scaffold (4-amino-2-chloro)	Target Molecule (4-amino-5-bromo-2-chloro)	Shift Mechanism
Amino (-NH)	Asymmetric Stretch	3425 - 3450 cm^{-1}	3440 - 3465 cm^{-1}	Blue Shift: Steric crowding by ortho-Br restricts H-bonding potential. [1]
Amino (-NH)	Symmetric Stretch	3338 cm^{-1}	3345 - 3355 cm^{-1}	Blue Shift: Inductive effect (-I) of Br pulls density, stiffening the N-H bond. [1]
Carboxylic Acid	O-H Stretch	2500 - 3300 cm^{-1} (Broad)	2500 - 3300 cm^{-1}	Unchanged: Dimerization remains the dominant factor. [1]
Carbonyl (C=O)	C=O [1] [2] [3] Stretch (Dimer)	1666 - 1670 cm^{-1}	1675 - 1685 cm^{-1}	Blue Shift: Br (-I effect) meta to COOH slightly increases bond order. [1]
Aromatic Ring	C=C Skeletal	1597, 1585 cm^{-1}	1570 - 1590 cm^{-1}	Red Shift: Heavy atom (Br) mass effect dampens ring vibrations. [1]
C-N Bond	C-N Stretch	~1250 - 1300 cm^{-1}	1280 - 1310 cm^{-1}	Blue Shift: Ortho-Br steric compression strengthens the

				C-N bond character.[1]
Carbon-Halogen	C-Cl Stretch	730 - 750 cm ⁻¹	730 - 750 cm ⁻¹	Position 2 is unchanged.[1]
Carbon-Halogen	C-Br Stretch	Absent	550 - 650 cm ⁻¹	Diagnostic Peak: New distinct band in the fingerprint region.[1]

Experimental Protocol: Distinguishing Isomers

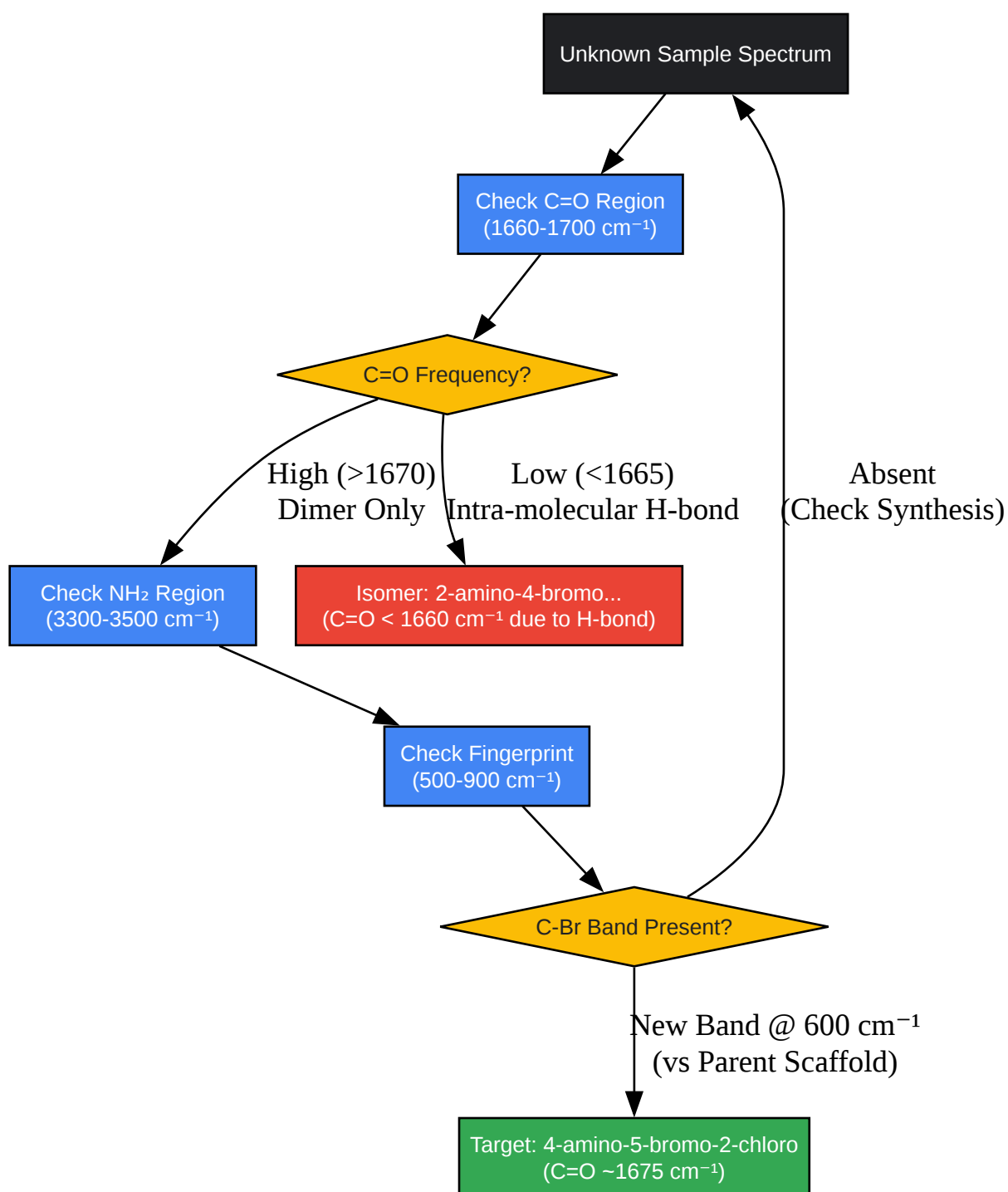
To differentiate **4-amino-5-bromo-2-chlorobenzoic acid** from its isomers, a rigorous IR protocol is required.[1] The "Fingerprint Region" (1500–400 cm⁻¹) is the decision-making zone. [1]

Methodology

- Sample Preparation:
 - Preferred: KBr Pellet (1-2 mg sample in 200 mg KBr).[1] This ensures clear resolution of the sharp aromatic peaks often obscured in ATR due to refractive index limitations.
 - Alternative: ATR (Diamond Crystal).[1] Ensure high pressure is applied to suppress baseline noise in the 2500-3000 cm⁻¹ region.[1]
- Scan Parameters:
 - Resolution: 2 cm⁻¹ (Critical for resolving split peaks in the 1600 cm⁻¹ region).[1]
 - Scans: 32 minimum.[1]

Diagnostic Workflow

The following decision tree illustrates how to use IR data to validate the specific isomer identity.



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Figure 1: Decision logic for confirming the identity of **4-amino-5-bromo-2-chlorobenzoic acid** against isomers with intramolecular hydrogen bonding.

Detailed Mechanistic Insights

The "Ortho-Effect" on Amino Bands

In the target molecule, the Bromine is ortho to the Amino group. This is the most significant differentiator from the parent scaffold.

- Mechanism: The bulky Bromine atom exerts steric pressure on the Amino group, preventing it from rotating freely. This often decouples the Amino group from the ring's conjugation slightly, leading to higher energy (higher wavenumber) stretching vibrations compared to the unhindered parent.

- Observation: Look for the NH

doublet to be sharper and shifted +10-20 cm^{-1} higher than in 4-amino-2-chlorobenzoic acid. [\[1\]](#)

The C=O[3][4] Frequency Logic

- Isomer Differentiation: In the isomer 2-amino-4-bromo-5-chlorobenzoic acid, the Amino group is ortho to the Carboxylic Acid.[\[1\]](#) This allows for a strong intramolecular hydrogen bond between the NH hydrogen and the Carbonyl oxygen.
- Result: This H-bond weakens the C=O double bond character, shifting the peak significantly lower (often $<1660 \text{ cm}^{-1}$).[\[1\]](#)
- Target Molecule: In **4-amino-5-bromo-2-chlorobenzoic acid**, the Amino group is para to the Acid.[\[1\]](#) No intramolecular H-bond is possible.[\[1\]](#) Therefore, the C=O peak remains in the "normal" dimer range ($1675\text{-}1685 \text{ cm}^{-1}$).

References

- National Institute of Standards and Technology (NIST). Benzoic acid, 4-amino-2-chloro- (CAS 2457-76-3) Infrared Spectrum.[\[1\]](#) NIST Chemistry WebBook, SRD 69.[\[1\]](#) Available at: [\[Link\]](#)[\[1\]](#)
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- BuyersGuideChem. **4-Amino-5-bromo-2-chlorobenzoic acid** (CAS 1935399-77-1) Product Entry.^{[1][5][6][7]} Available at: [\[Link\]](#)^[1]

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